

# The Discovery and Isolation of Hordenine from Barley: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hordenine sulfate*

Cat. No.: *B1596436*

[Get Quote](#)

Published: November 25, 2025

Audience: Researchers, Scientists, and Drug Development Professionals

## Abstract

Hordenine (N,N-dimethyltyramine) is a phenethylamine alkaloid found in high concentrations in germinated barley (*Hordeum vulgare*). First isolated from barley in 1906, its biosynthesis from L-tyrosine and its biological activities have been a subject of scientific inquiry for over a century. This technical guide provides an in-depth overview of the historical discovery, biosynthetic pathway, and methods for the extraction and isolation of hordenine from barley. It includes detailed experimental protocols, quantitative data on yields and physicochemical properties, and visualizations of its key signaling pathways, serving as a comprehensive resource for researchers in natural product chemistry, pharmacology, and drug development.

## Introduction: A Tale of Two Discoveries

The history of hordenine begins not with barley, but with a cactus. In 1894, German pharmacologist Arthur Heffter isolated an alkaloid from *Anhalonium fissuratus* (now *Ariocarpus fissuratus*), which he named "anhalin"<sup>[1][2]</sup>. Twelve years later, in 1906, E. Léger independently extracted a new alkaloid from the germinated sprouts of barley, naming it "hordenine" after the plant's genus, *Hordeum*<sup>[1][2]</sup>. It was not until 1919 that Ernst Späth demonstrated that anhalin and hordenine were, in fact, the identical chemical compound, with the name hordenine being retained<sup>[1]</sup>.

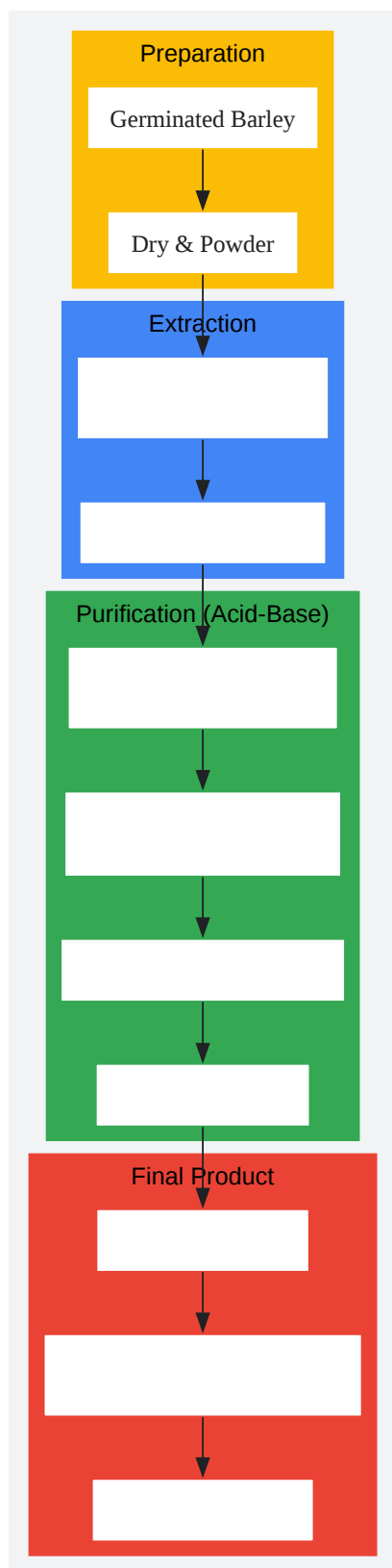
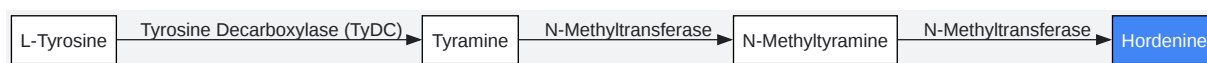
Hordenine's presence is most significant in germinated barley, or malt, where its concentration increases substantially during the sprouting process. It is biosynthesized from the amino acid L-tyrosine through a series of enzymatic steps that occur primarily in the roots of the seedlings. Due to its prevalence in malt, hordenine is a natural constituent of beer. Pharmacologically, it is known to act as a selective agonist of the dopamine D2 receptor and an inhibitor of inflammatory signaling pathways, making it a molecule of interest for further research.

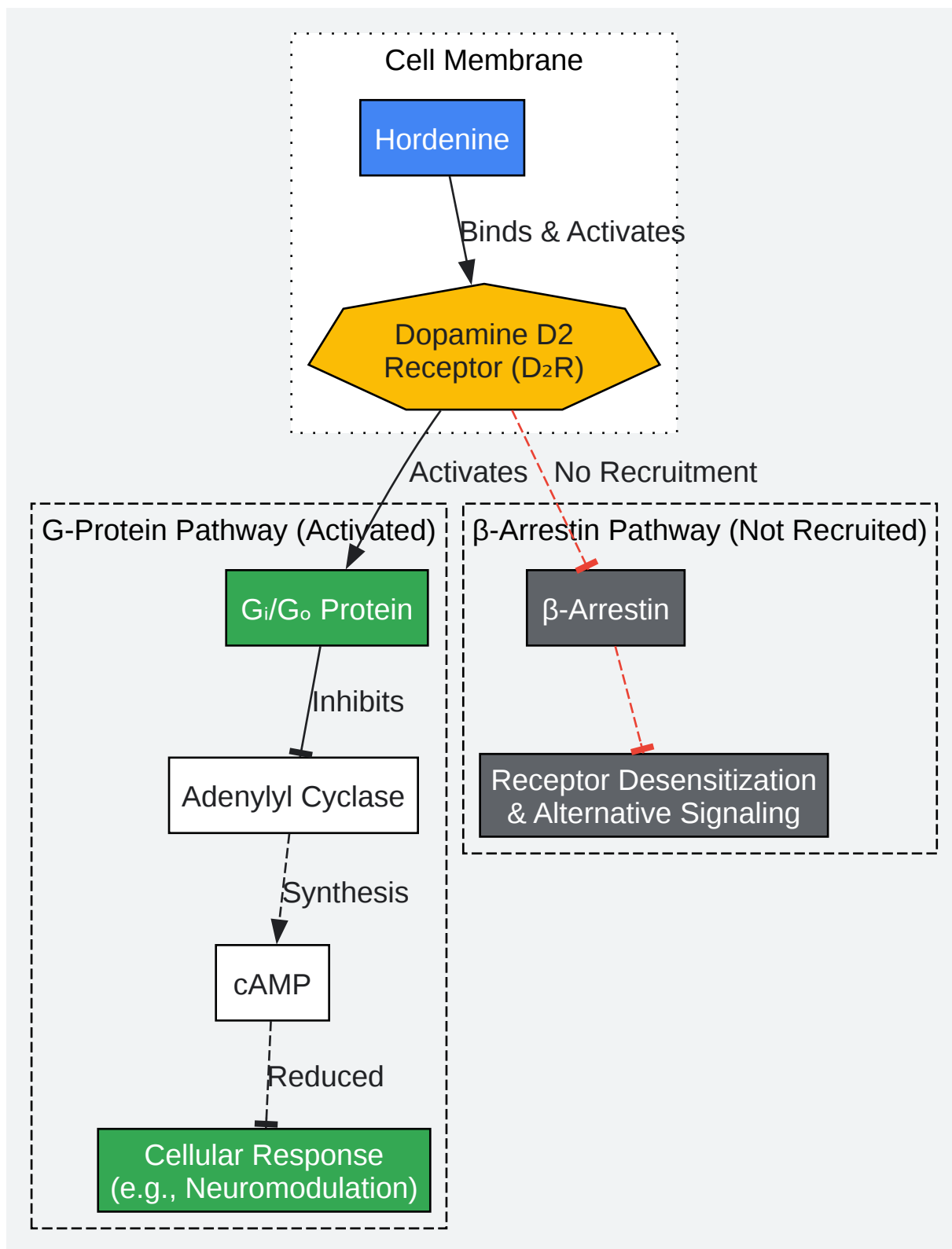
## Biosynthesis of Hordenine in Barley

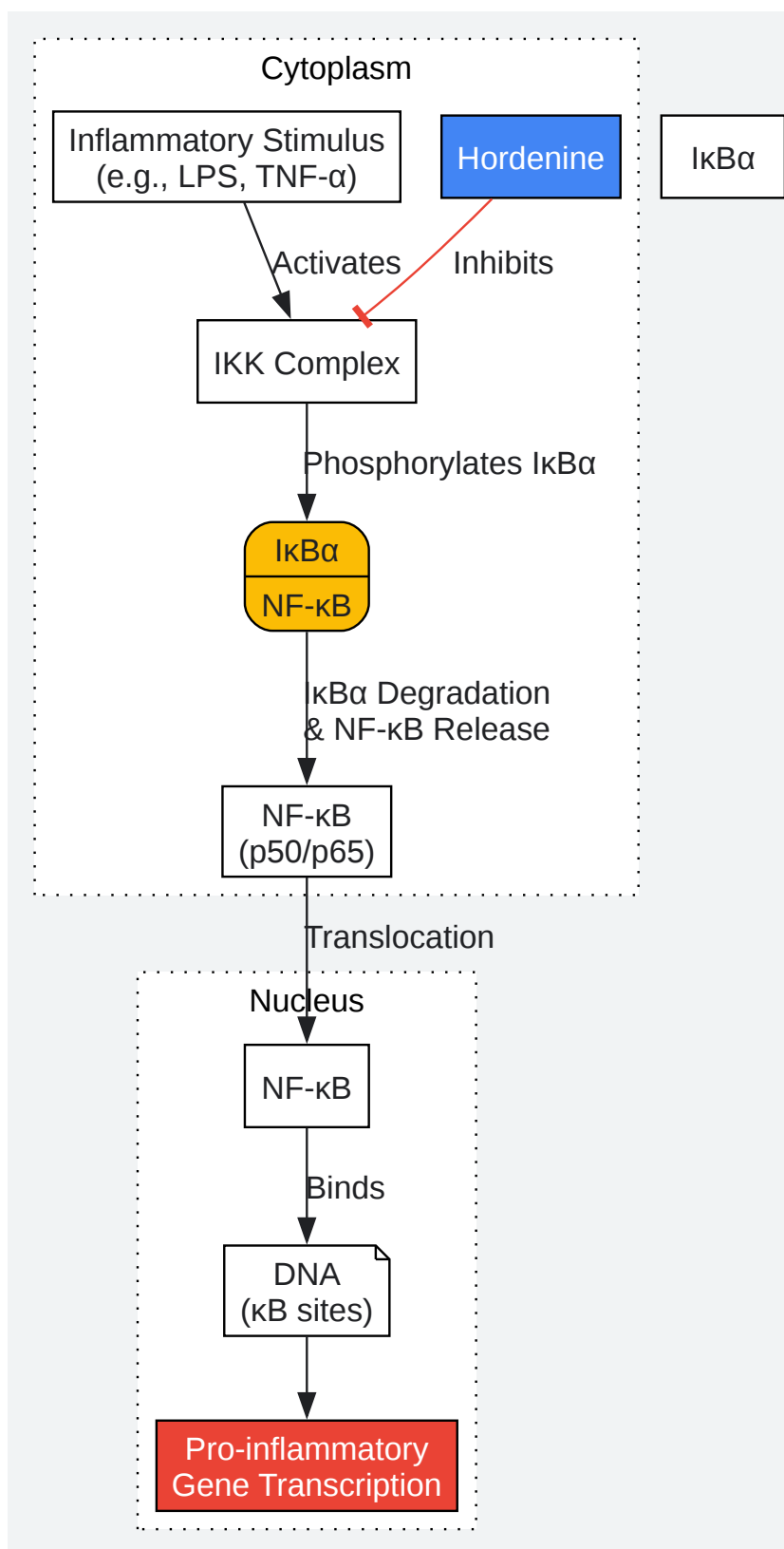
The biosynthetic pathway of hordenine in barley seedlings is a well-established process involving the decarboxylation and sequential N-methylation of L-tyrosine. The entire process is localized in the roots of the germinating plant. Seminal work in the 1950s by researchers including E. Leete and L. Marion elucidated this pathway using radiolabeled precursors to trace the metabolic fate of tyrosine.

The key steps are:

- **Decarboxylation:** L-Tyrosine is converted to tyramine by the enzyme tyrosine decarboxylase (TyDC).
- **First N-methylation:** Tyramine is methylated to form N-methyltyramine.
- **Second N-methylation:** N-methyltyramine is methylated again to yield the final product, hordenine.







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Hordenine - Wikipedia [en.wikipedia.org]
- 2. grokipedia.com [grokipedia.com]
- To cite this document: BenchChem. [The Discovery and Isolation of Hordenine from Barley: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1596436#hordenine-sulfate-discovery-and-isolation-from-barley]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)